

AZD0095 In Vitro Cell-Based Assay Application Notes and Protocols

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Compound of Interest

Compound Name: AZD0095
Cat. No.: B10854968

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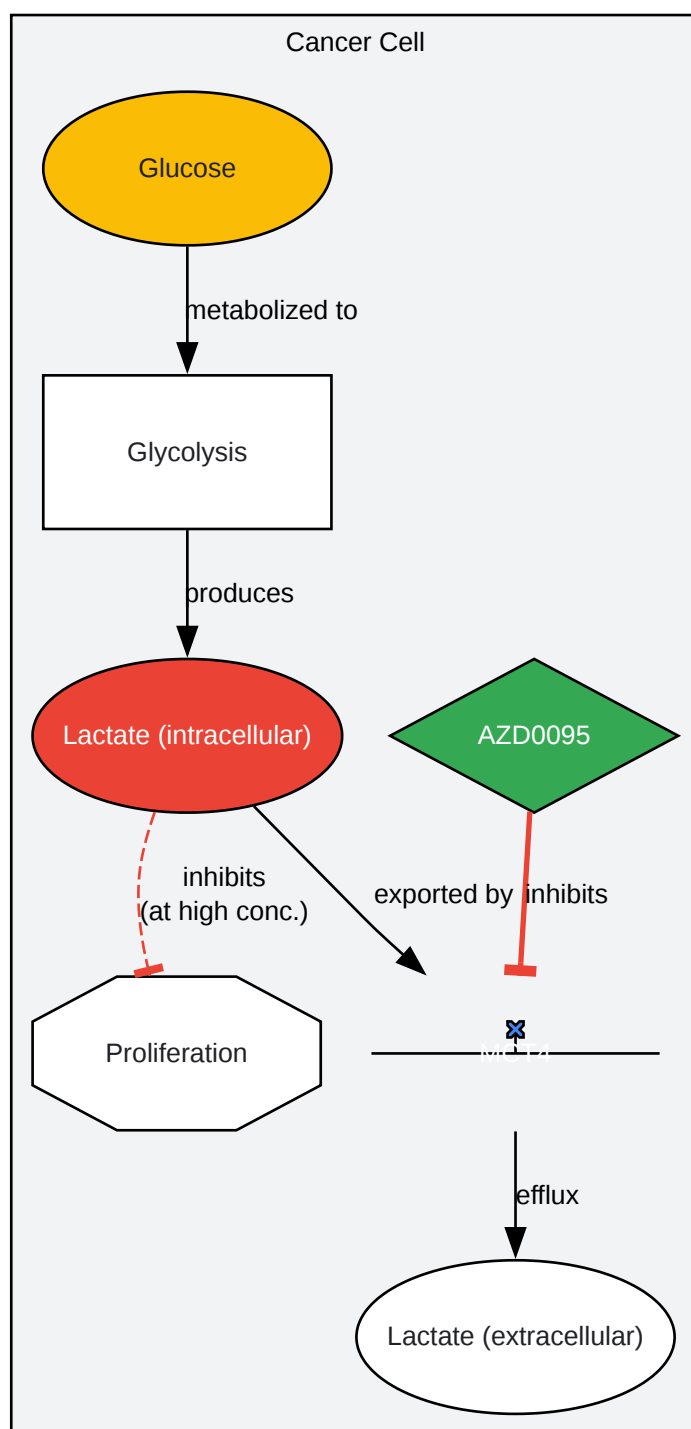
For Researchers, Scientists, and Drug Development Professionals

Introduction

AZD0095 is a potent and highly selective inhibitor of the monocarboxylate transporter 4 (MCT4), a key protein involved in the transport of lactate out of highly glycolytic cells, such as many cancer cells.[1] By blocking MCT4, **AZD0095** disrupts the metabolic activity of cancer cells, leading to an accumulation of intracellular lactate and subsequent inhibition of cell proliferation.[1][2] This document provides detailed protocols for essential in vitro cell-based assays to characterize the activity of **AZD0095**, along with data presentation and visualizations to support experimental design and interpretation.

Mechanism of Action: MCT4 Inhibition

Cancer cells often exhibit a metabolic shift towards aerobic glycolysis, known as the Warburg effect, which results in the production of large amounts of lactate.[3] To maintain intracellular pH and sustain high glycolytic rates, cancer cells upregulate MCT4 to export lactate into the tumor microenvironment.[4] **AZD0095** specifically targets and inhibits MCT4, leading to intracellular lactate accumulation, disruption of cellular metabolism, and ultimately, suppression of tumor cell growth.[1][2]



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Figure 1: Mechanism of action of **AZD0095**.

Quantitative Data Summary

The following table summarizes the in vitro potency and selectivity of **AZD0095** from publicly available data.

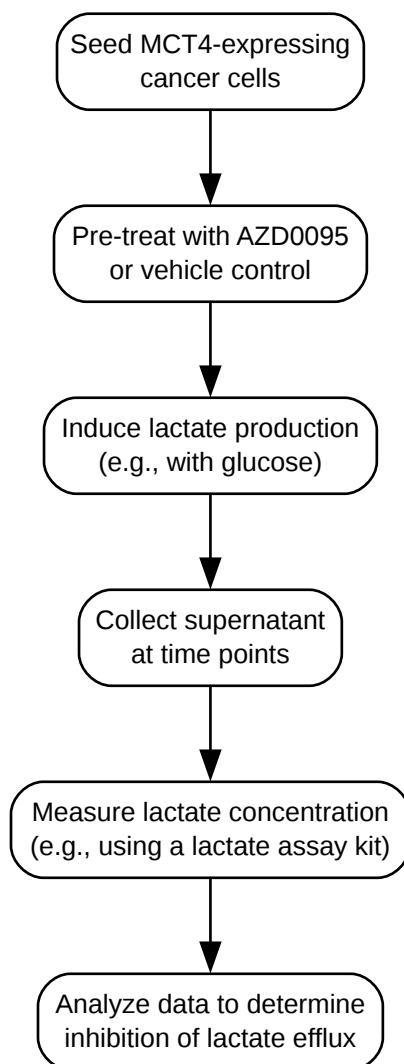
Parameter	Value	Cell Line/System	Reference
Cellular Activity	1-3 nM	Not specified	[3]
pIC50	8.9	Not specified	[1]
EC50	5 nM	H358 cells	[1]
Potency	1.3 nM	Not specified	[2]
Selectivity vs. MCT1	>1000-fold	Not specified	[3]
T-cell Proliferation IC50	> 10 μ M	T-cells	[3]

Experimental Protocols

Lactate Efflux Assay

This assay measures the ability of **AZD0095** to inhibit the export of lactate from cancer cells.

Workflow:



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Figure 2: Lactate Efflux Assay Workflow.

Protocol:

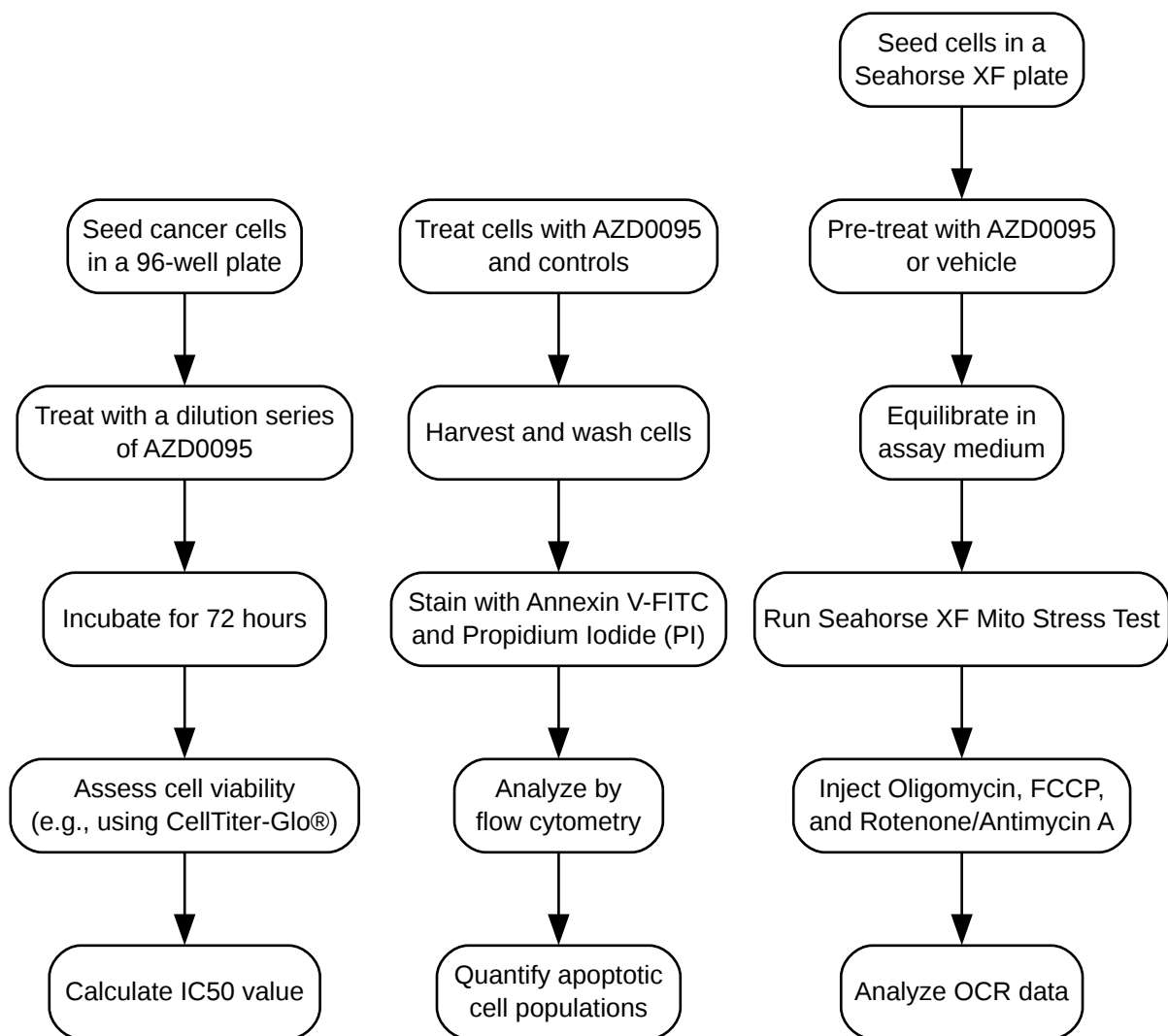
- **Cell Seeding:** Seed cancer cells known to express MCT4 (e.g., lung adenocarcinoma cell lines) in a 96-well plate at a density of 2×10^4 cells/well and allow them to adhere overnight.
- **Compound Treatment:** The following day, remove the culture medium and replace it with fresh medium containing various concentrations of **AZD0095** or a vehicle control (e.g., DMSO). Incubate for 1-2 hours.

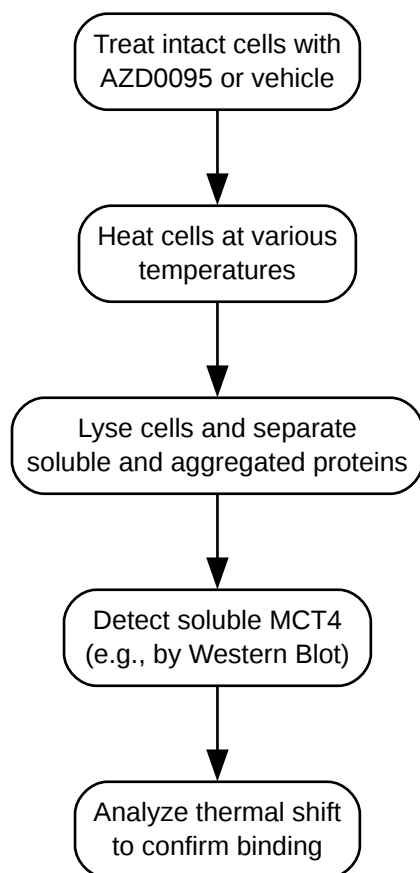
- **Lactate Production:** To stimulate lactate production, the medium can be replaced with a high-glucose medium.
- **Sample Collection:** At various time points (e.g., 0, 1, 2, 4, and 6 hours), collect a small aliquot of the culture supernatant.
- **Lactate Measurement:** Measure the lactate concentration in the collected supernatants using a commercially available lactate assay kit, following the manufacturer's instructions.
- **Data Analysis:** Plot the lactate concentration over time for each treatment condition. The inhibition of lactate efflux can be quantified by comparing the rate of lactate accumulation in the supernatant of **AZD0095**-treated cells to that of vehicle-treated cells.

Cell Proliferation Assay

This assay determines the effect of **AZD0095** on the growth of cancer cells.

Workflow:





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References

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- [2. Discovery of Clinical Candidate AZD0095, a Selective Inhibitor of Monocarboxylate Transporter 4 \(MCT4\) for Oncology - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. aacrjournals.org \[aacrjournals.org\]](#)
- [4. Dual Inhibition of the Lactate Transporters MCT1 and MCT4 Is Synthetic Lethal with Metformin due to NAD⁺ Depletion in Cancer Cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

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